

Personal protective equipment for handling 4-Bromo-1-isopropyl-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Bromo-1-isopropyl-1H-pyrazole

Cat. No.: B1290141

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Essential Safety and Handling Guide for 4-Bromo-1-isopropyl-1H-pyrazole

This guide provides crucial safety and logistical information for the handling and disposal of **4-Bromo-1-isopropyl-1H-pyrazole** (CAS No. 313735-62-5) in a laboratory setting. The following procedures are based on established best practices for handling similar brominated heterocyclic compounds and are intended for use by trained research and drug development professionals.

Chemical Identifier:

- IUPAC Name: 4-bromo-1-propan-2-yl-1H-pyrazole
- Molecular Formula: C₆H₉BrN₂
- Molecular Weight: 189.05 g/mol

Hazard Identification and GHS Classification

Based on data for similar compounds, **4-Bromo-1-isopropyl-1H-pyrazole** is classified as hazardous.[\[1\]](#)[\[2\]](#) The primary hazards associated with this and similar brominated pyrazoles include:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)

- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[[1](#)][[2](#)]
- Serious Eye Damage/Eye Irritation (Category 2A): Causes serious eye irritation.[[1](#)][[2](#)]
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System: May cause respiratory irritation.[[1](#)][[2](#)]

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment is mandatory to minimize exposure and ensure safety.

PPE Category	Item	Standard/Specification	Purpose
Eye and Face Protection	Safety Goggles	ANSI Z87.1 compliant[3][4]	Protects against chemical splashes and airborne particles.
Face Shield	To be worn over safety goggles[3][4]	Provides full-face protection during procedures with a high risk of splashing or aerosol generation.	
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves are suitable for short-term protection. For extended contact, consult the glove manufacturer's resistance guide.[3][5]	Prevents direct skin contact with the chemical. Double gloving is recommended.[6]
Body Protection	Flame-Resistant Laboratory Coat	Nomex® or 100% cotton is recommended.[3]	Protects skin and personal clothing from contamination. Must be fully buttoned.[3]
Full-Length Pants	---	Covers the lower body to prevent skin exposure.[3]	
Closed-Toe Shoes	Made of a non-porous material.[3]	Protects feet from spills and falling objects.	

Respiratory Protection	NIOSH-Approved Respirator	Use a respirator with appropriate cartridges for organic vapors and particulates. ^[3]	Required when handling the solid compound outside of a certified chemical fume hood or when engineering controls are insufficient.
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Operational Plan: Handling and Experimental Protocol

Adherence to strict operational protocols is essential to minimize exposure and prevent contamination.

Engineering Controls:

- Chemical Fume Hood: All weighing, handling of the solid compound, and preparation of solutions must be conducted in a certified chemical fume hood.^[3]
- Eyewash Stations and Safety Showers: Must be readily accessible and in close proximity to the workstation.^{[2][7]}

Standard Operating Procedure:

- Preparation:
 - Ensure all necessary PPE is donned correctly before entering the designated handling area.
 - Prepare the work area within the fume hood by covering the surface with absorbent, disposable bench paper.
 - Assemble all necessary equipment and reagents before commencing work.
- Weighing and Transfer:
 - Use anti-static weigh paper or a tared container to weigh the solid compound.

- Handle the compound gently to avoid generating dust.[[2](#)]
- Use a spatula for all transfers of the solid material.
- Keep the container tightly closed when not in use.[[7](#)]
- Solution Preparation:
 - Slowly add the solid **4-Bromo-1-isopropyl-1H-pyrazole** to the solvent in a suitable container within the fume hood.
 - Ensure the container is appropriately labeled with the chemical name, concentration, date, and hazard information.
- Post-Handling:
 - Decontaminate the work surface and any equipment used.
 - Remove PPE in the correct order to avoid cross-contamination. The outer gloves should be removed first.[[6](#)]
 - Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[[8](#)][[9](#)]

Disposal Plan

Chemical waste containing **4-Bromo-1-isopropyl-1H-pyrazole** must be treated as hazardous waste.

Waste Segregation and Collection:

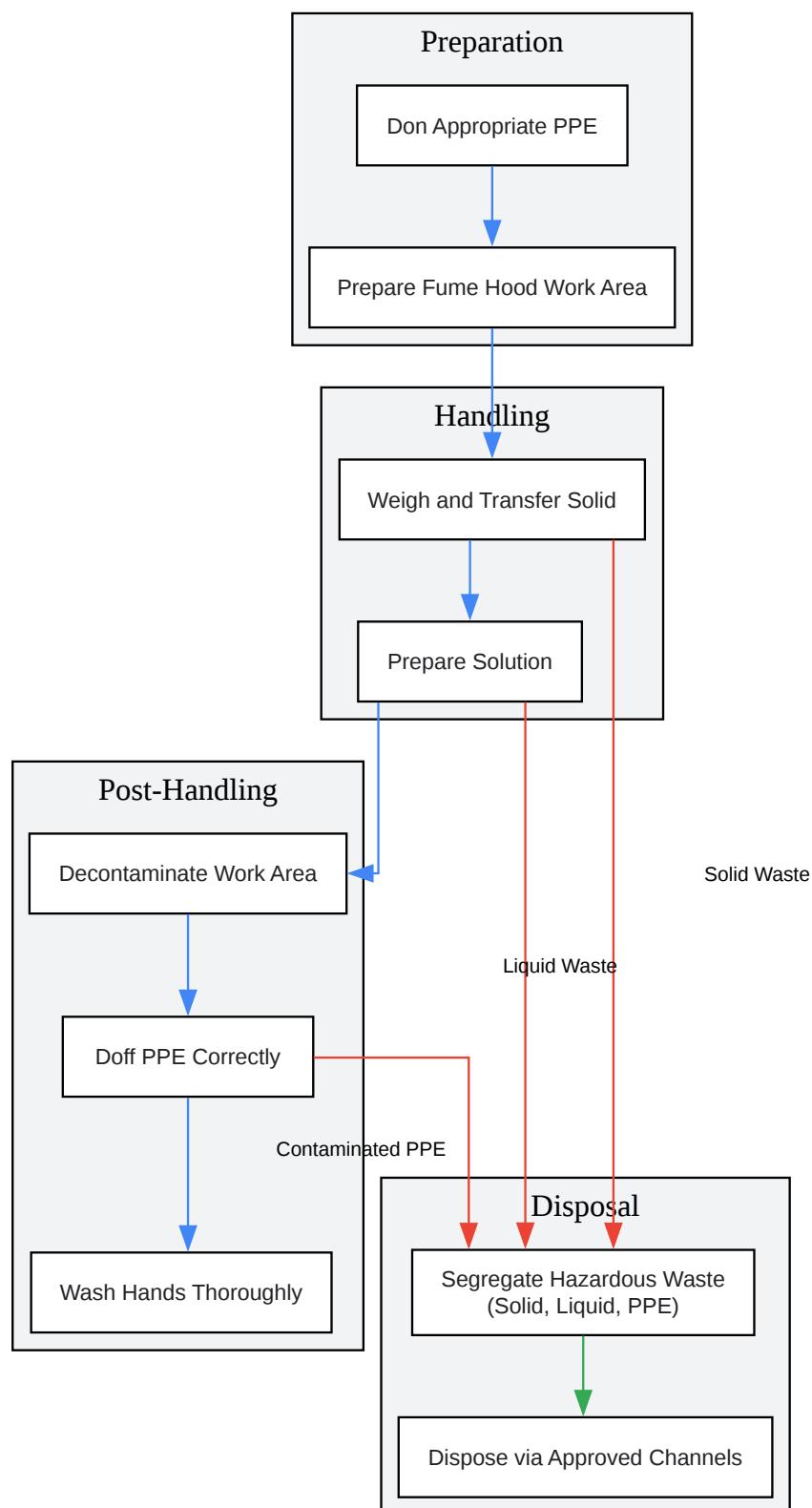
- Solid Waste: Collect any unused solid compound, contaminated weigh paper, and other solid materials in a dedicated, labeled hazardous waste container for halogenated organic waste. [[3](#)]
- Liquid Waste: Collect solutions containing the compound in a separate, labeled hazardous waste container for halogenated organic solvents.[[3](#)]

- Contaminated PPE: Dispose of contaminated gloves and other disposable PPE in a designated hazardous waste stream.[3]

Important Disposal Considerations:

- Do not dispose of this chemical down the drain or in regular trash.[3]
- All waste containers must be kept closed except when adding waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Workflow Diagram

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Caption: Workflow for handling **4-Bromo-1-isopropyl-1H-pyrazole**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Bromo-1-isopropyl-1H-pyrazole]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1290141#personal-protective-equipment-for-handling-4-bromo-1-isopropyl-1h-pyrazole\]](https://www.benchchem.com/product/b1290141#personal-protective-equipment-for-handling-4-bromo-1-isopropyl-1h-pyrazole)

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